

5-Acetyloxindole CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Acetyloxindole

Cat. No.: B1336615

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5-Acetyloxindole: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Acetyloxindole, a derivative of the oxindole heterocyclic scaffold, is a compound of interest within chemical and pharmaceutical research. However, publicly available information regarding its specific CAS number, detailed physicochemical properties, and comprehensive biological activities remains limited. This technical guide aims to consolidate the currently accessible information and provide a framework for future research endeavors. Due to the scarcity of data specifically for **5-acetyloxindole**, information from closely related and structurally similar compounds will be referenced to infer potential characteristics and guide experimental design.

Chemical Identification and Properties

A definitive CAS number for **5-acetyloxindole** (systematically named 5-acetyl-1,3-dihydro-2H-indol-2-one) is not readily found in major chemical databases. This suggests that it is a relatively uncommon compound that has not been extensively synthesized or characterized. For comparison, the closely related isomer, N-acetyloxindole, has the CAS number 21905-78-2.

Predicted Physicochemical Properties

In the absence of experimental data, computational methods can provide estimated properties for **5-acetyloxindole**. These predictions are useful for initial experimental design, such as selecting appropriate solvent systems for synthesis and purification.

Property	Predicted Value	Notes
Molecular Formula	$C_{10}H_9NO_2$	
Molecular Weight	175.19 g/mol	
Appearance	Likely a solid at room temperature	Based on the properties of similar oxindole derivatives.
Melting Point	Not available	For comparison, N-acetyloxindole has a melting point of 127-131 °C.
Boiling Point	Not available	N-acetyloxindole has a predicted boiling point of 399.8 °C at 760 mmHg.
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols.	Based on the general solubility of oxindole derivatives.
pKa	Not available	

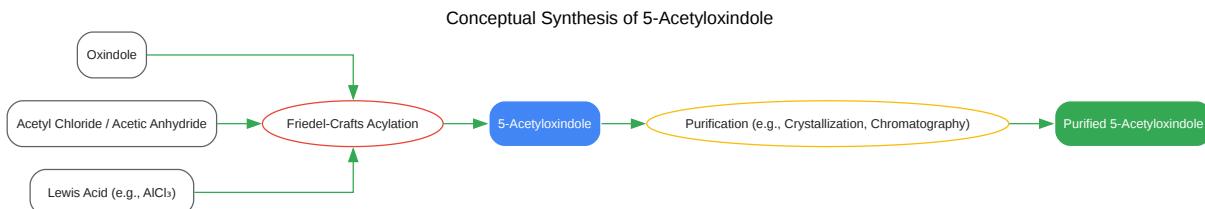
Note: These values are predictions and should be confirmed through experimental validation.

Synthesis and Experimental Protocols

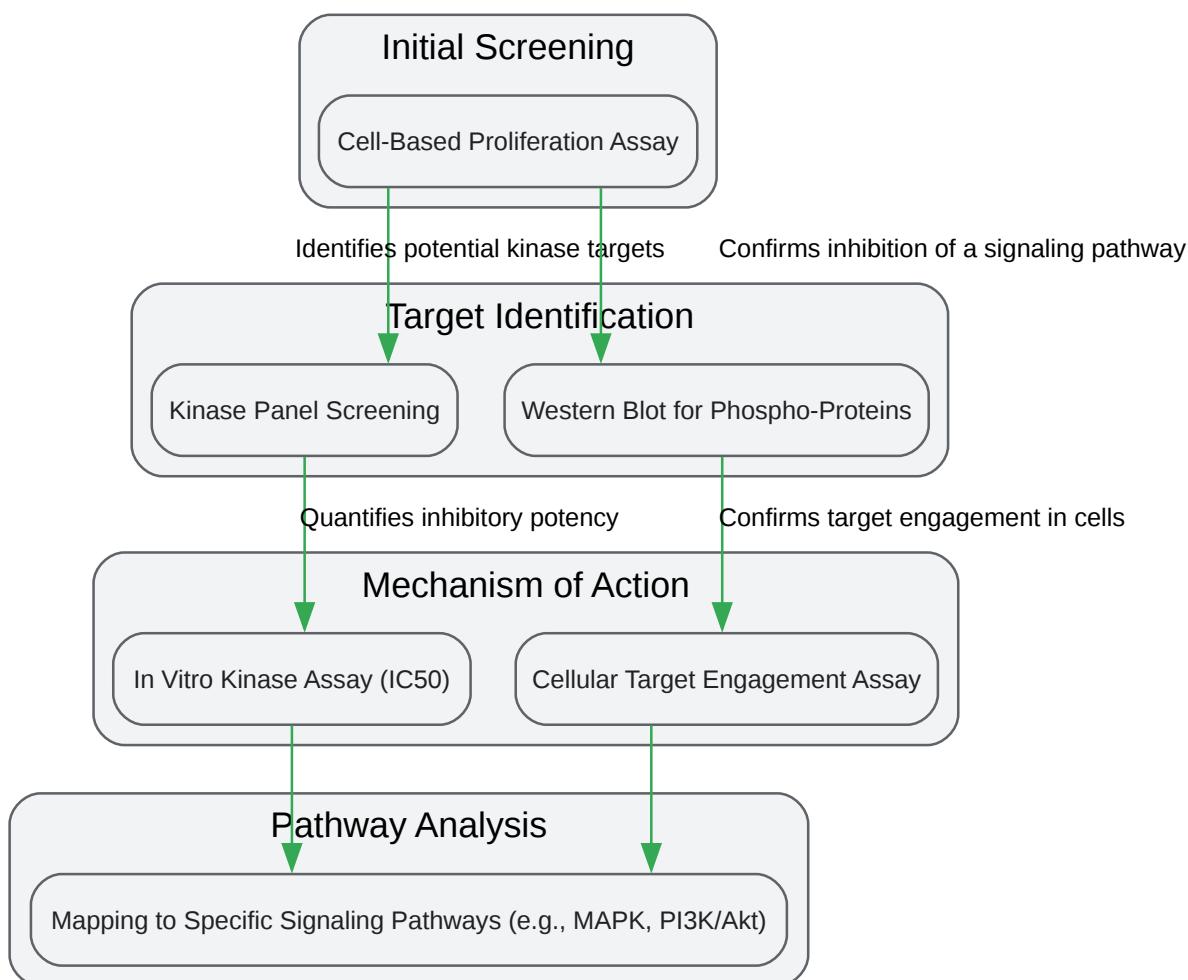
A specific, peer-reviewed synthesis protocol for **5-acetyloxindole** is not readily available in the scientific literature. However, its synthesis can be conceptually designed based on established methods for the functionalization of the oxindole ring system. A potential synthetic route could involve the Friedel-Crafts acylation of oxindole.

Conceptual Synthetic Workflow

The following diagram illustrates a plausible synthetic pathway for **5-acetyloxindole**.



Investigative Workflow for a Potential Kinase Inhibitor



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com